

2-Bromo-6-Chloro-3-methoxyphenylboronic acid

molecular structure and weight

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Compound of Interest

Compound Name: 2-Bromo-6-Chloro-3-methoxyphenylboronic acid

Cat. No.: B591540

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Technical Guide: 2-Bromo-6-Chloro-3-methoxyphenylboronic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key chemical properties and the molecular structure of **2-Bromo-6-Chloro-3-methoxyphenylboronic acid**, a compound of interest in synthetic chemistry and drug discovery.

Chemical Properties and Data

2-Bromo-6-Chloro-3-methoxyphenylboronic acid is a substituted phenylboronic acid. Such compounds are versatile intermediates in organic synthesis, most notably in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. The specific substitutions on the phenyl ring—bromo, chloro, and methoxy groups—offer multiple points for further functionalization, making it a valuable building block for creating complex molecules.

The key quantitative data for this compound are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	957062-90-7	
Molecular Formula	C ₇ H ₇ BBrClO ₃	[1]
Molecular Weight	265.3 g/mol	[1]

Molecular Structure

The molecular structure of **2-Bromo-6-Chloro-3-methoxyphenylboronic acid** consists of a benzene ring substituted with a boronic acid group at position 1, a bromine atom at position 2, a methoxy group at position 3, and a chlorine atom at position 6.

Caption: 2D representation of the molecular structure of **2-Bromo-6-Chloro-3-methoxyphenylboronic acid**.

Experimental Protocols

Detailed experimental protocols involving **2-Bromo-6-Chloro-3-methoxyphenylboronic acid**, such as its application in Suzuki-Miyaura cross-coupling reactions, are highly dependent on the specific reaction partners and desired outcomes. For reliable and validated methodologies, researchers are advised to consult the following sources:

- **Supplier Documentation:** Chemical suppliers such as Sigma-Aldrich (Merck) often provide application notes and references on their product pages.
- **Peer-Reviewed Literature:** Scientific databases (e.g., SciFinder, Reaxys, Google Scholar) should be searched for publications detailing the use of this specific reagent in synthetic procedures. These articles will provide comprehensive experimental details, including reaction conditions, catalysts, solvents, and purification methods.

It is critical to adhere to standard laboratory safety practices, including the use of appropriate personal protective equipment (PPE), when handling this chemical. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. chembk.com [chembk.com]
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